Solubility of Disperse Blue 366 in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Disperse blue 366	
Cat. No.:	B12361970	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the solubility characteristics of C.I. **Disperse Blue 366**, an azo dye utilized in the textile industry for dyeing synthetic fibers such as polyester.[1][2] While specific quantitative solubility data in a broad range of organic solvents is not extensively published in public literature, this document outlines a standardized methodology for its determination. This allows researchers to generate precise and reliable data tailored to their specific applications. The guide provides detailed experimental protocols and presents a logical workflow for these procedures.

Disperse Blue 366 is characterized as a blue powder that is hydrophobic, making it soluble in organic solvents but insoluble in water.[1] Its solubility profile in various organic solvents is a critical parameter that influences its application, not only in textiles but potentially in other areas of materials science and research. The dissolution behavior is principally governed by factors such as the polarity of the solvent, the operational temperature, and the specific molecular interactions between the dye and the solvent.

Data Presentation

Due to the scarcity of specific quantitative solubility data for **Disperse Blue 366** in publicly accessible literature, the following table is provided as a template for researchers. This structured format is designed for easy comparison and should be populated with experimentally determined values.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Method of Determination
e.g., Acetone	e.g., 25			e.g., UV-Vis Spectroscopy
e.g., Ethanol	e.g., 25			e.g., UV-Vis Spectroscopy
e.g., Dichloromethane	e.g., 25			e.g., UV-Vis Spectroscopy
e.g., Toluene	e.g., 25			e.g., UV-Vis Spectroscopy
e.g., N,N-Dimethylformamide	e.g., 25			e.g., UV-Vis Spectroscopy

Experimental Protocols

The following is a detailed methodology for the quantitative determination of **Disperse Blue 366** solubility in organic solvents, primarily utilizing UV-Visible spectrophotometry. This widely accepted method is known for providing reliable and reproducible results.[3]

Objective: To accurately determine the saturation solubility of **Disperse Blue 366** in a specific organic solvent at a defined temperature.

Principle: The concentration of a colored substance within a solution is directly proportional to its absorbance of light at a specific wavelength. This relationship is described by the Beer-Lambert Law ($A = \varepsilon bc$), where A is absorbance, ε is the molar absorptivity, b is the path length of the cuvette, and c is the concentration of the substance.

Materials and Equipment:

- **Disperse Blue 366** (analytical standard)

- A selection of organic solvents (analytical grade)

- UV-Visible spectrophotometer

- Analytical balance

- Volumetric flasks and pipettes

- Syringe filters (e.g., 0.45 µm PTFE)

- Thermostatically controlled shaker or incubator
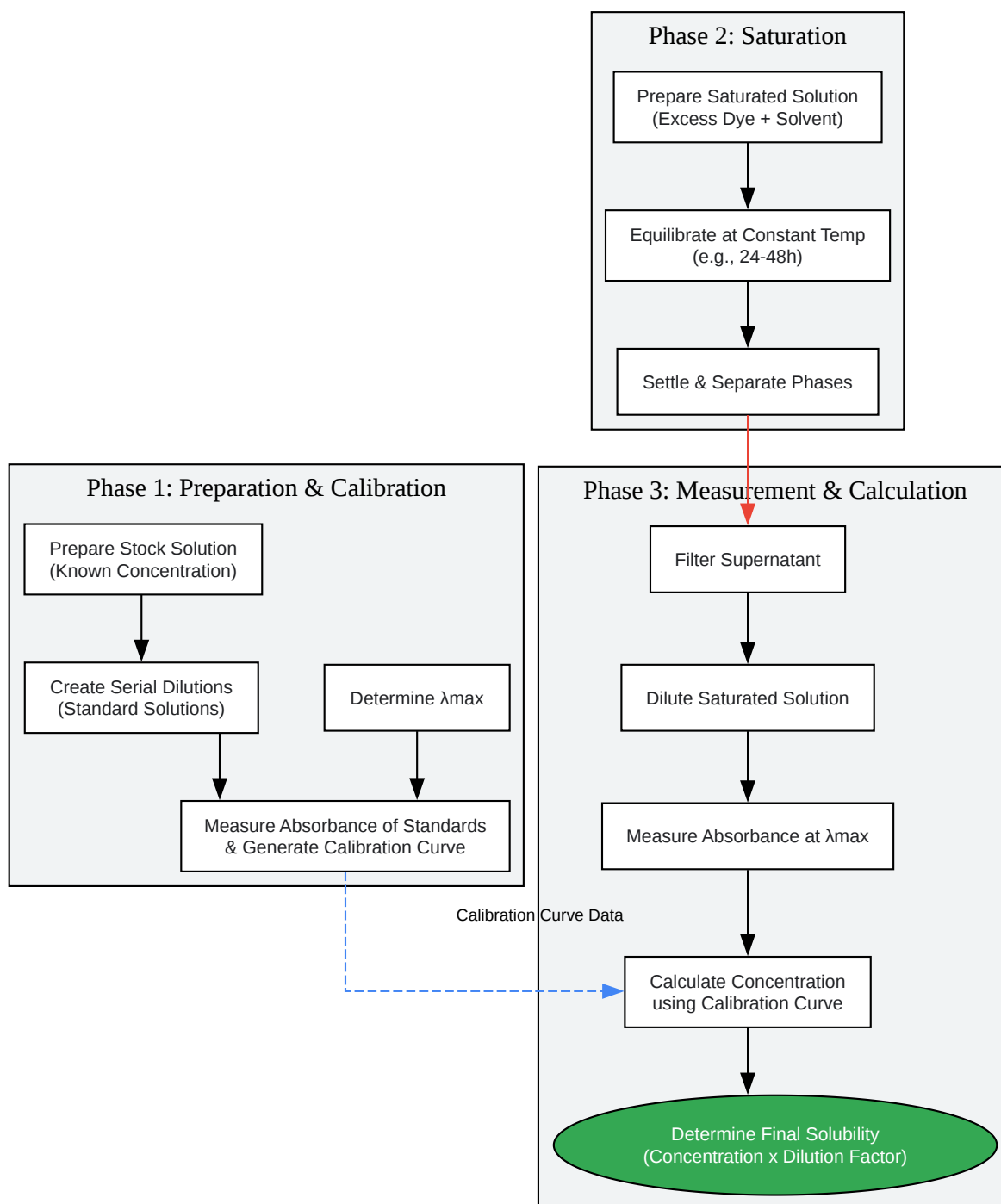
- Sealed containers (e.g., screw-cap vials)

Procedure:

- Determination of Maximum Absorbance (λmax):

  - Prepare a dilute solution of **Disperse Blue 366** in the chosen organic solvent.

  - Scan the solution across a range of wavelengths (e.g., 400-800 nm) using the spectrophotometer to identify the wavelength of maximum absorbance (λmax). This λmax will be used for all subsequent absorbance measurements for this solvent.

- Preparation of Standard Solutions and Calibration Curve:

  - Accurately weigh a precise amount of **Disperse Blue 366** and dissolve it in the chosen organic solvent to create a stock solution of a known concentration (e.g., 100 mg/L).

  - Perform a series of serial dilutions from the stock solution to generate a set of at least five standard solutions with decreasing, known concentrations.

  - Measure the absorbance of each standard solution at the predetermined λmax, using the pure organic solvent as a blank.

  - Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression to obtain the equation of the line (y = mx + c), which represents the calibration curve. The R-squared value should be close to 1 to ensure linearity.

- Preparation of Saturated Solution:

- Add an excess amount of **Disperse Blue 366** to a known volume of the organic solvent in a sealed container to form a slurry.

- Agitate the mixture at a constant, controlled temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium solubility is achieved.

- After agitation, allow the solution to remain undisturbed at the same temperature for a sufficient time to permit the excess, undissolved solid to settle.

- Measurement of Saturated Solution Absorbance:

  - Carefully withdraw a sample from the clear supernatant of the saturated solution using a syringe fitted with a filter to remove any undissolved particles.

  - Dilute the filtered saturated solution with a known volume of the pure solvent to bring its absorbance within the linear range of the calibration curve.

  - Measure the absorbance of this diluted solution at the λmax.

- Calculation of Solubility:

  - Use the equation from the calibration curve to calculate the concentration of the diluted saturated solution from its measured absorbance.

  - Multiply this calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Disperse Blue 366** in that specific solvent at the specified temperature.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of dye solubility as described in the protocol above.

Caption: Workflow for Determining Dye Solubility.

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References

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